

Incompatible materials with pentachloroethane under experimental conditions

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Compound of Interest

Compound Name: Pentachloroethane

Cat. No.: B166500

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Technical Support Center: Pentachloroethane Material Compatibility

This guide provides researchers, scientists, and drug development professionals with essential information regarding materials that are incompatible with **pentachloroethane** under experimental conditions. Below you will find frequently asked questions (FAQs), troubleshooting guides, and technical data to ensure the safety and integrity of your experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My experiment is showing unexpected side products or reaction failure. Could my equipment be the cause?

A1: Yes, material incompatibility is a critical factor. **Pentachloroethane** is highly reactive with certain materials, which can lead to contamination, reaction inhibition, or the generation of hazardous byproducts. It reacts violently with strong bases, alkali metals, and powdered metals, which can produce spontaneously explosive chloroacetylenes.^{[1][2]} Review the materials of your entire setup, including the reaction vessel, stirrers, tubing, and seals, against the compatibility data provided in this guide.

Q2: I've noticed corrosion and pitting on my stainless steel reactor after using **pentachloroethane**. I thought stainless steel was resistant?

A2: While stainless steel offers good resistance, its compatibility can be compromised, especially by wet or impure **pentachloroethane**. **Pentachloroethane** can hydrolyze in the presence of water to form dichloroacetic acid^{[1][2][3][4]}, which is corrosive. Furthermore, prolonged contact, elevated temperatures, and mechanical stress can increase corrosion rates. For wet chlorinated solvents, the compatibility of 304 and 316 stainless steel can be questionable. Always use dry **pentachloroethane** and consider using glass or PTFE-lined reactors for highly sensitive processes.

Q3: What type of flexible tubing is safe to use for transferring **pentachloroethane**?

A3: Material selection for tubing is critical to prevent leaks and contamination. Polytetrafluoroethylene (PTFE) is an excellent choice due to its high chemical resistance.^{[3][4][5][6][7]} Many common laboratory elastomers, such as Neoprene, Buna-N (Nitrile), and EPDM, are not recommended as they can swell, degrade, or leach impurities. Always verify the compatibility of your specific tubing material before use.

Q4: Can I use aluminum components, like racks or fittings, in my experimental setup with **pentachloroethane**?

A4: No, it is strongly advised not to use aluminum. Chlorinated ethanes, including **pentachloroethane**, should not be brought into contact with aluminum tanks, containers, or valves.^[2] The reaction can be vigorous and lead to rapid corrosion and failure of the component.

Q5: I need to store **pentachloroethane** for an extended period. What is the best type of container?

A5: For long-term storage, use glass or PTFE containers. If storing in a metal drum, ensure it is made of a compatible material like carbon steel. While dry **pentachloroethane** does not corrode iron, the addition of amine stabilizers is recommended for long-term storage to prevent slow degradation and acid formation.^{[1][2][5]} Store in a cool, dry, well-ventilated area, separated from incompatible materials like strong bases and active metals.^{[3][8]}

Data Presentation: Material Compatibility Summary

The following tables summarize the compatibility of various materials with **pentachloroethane**. This data is compiled from multiple sources and should be used as a guide. It is crucial to conduct specific testing for your unique experimental conditions (temperature, pressure, and chemical purity).

Table 1: Compatibility of Metals

Material	Rating	Conditions & Remarks
Aluminum	NR	Not Recommended. Can react vigorously.
Carbon Steel / Iron	B	Good, but only when pentachloroethane is dry.[1][2][5] Amine stabilizers are recommended for long-term storage.[1][2][5]
Stainless Steel (304, 316)	Q-A	Acceptable (A) for dry solvent. Questionable (Q) for wet solvent due to potential acid formation.
Zinc, Magnesium	NR	Not Recommended. Chemically active metals can cause violent reactions or explosions.[3]
Sodium, Potassium, Lithium	NR	DANGER: Reacts violently and can cause explosions.[3]
Sodium-Potassium Alloy (NaK)	NR	DANGER: Reacts violently and can cause explosions.[1][2][4][6]

Table 2: Compatibility of Plastics and Elastomers

Material	Rating	Remarks
Polytetrafluoroethylene (PTFE)	A	Excellent resistance to most chemicals, including pentachloroethane. [3] [4] [5] [6] [7]
Polypropylene (PP)	D	Generally subject to attack by halogenated hydrocarbons. [9] [10]
Polyethylene (HDPE, LDPE)	D	Generally subject to attack by halogenated hydrocarbons.
Polyvinyl Chloride (PVC)	D	Can be degraded by halogenated hydrocarbons. [6]
Buna-N (Nitrile)	NR	Not Recommended.
Neoprene	NR	Not Recommended.
EPDM	NR	Not Recommended.
Fluoroelastomer (Viton®)	A	Excellent resistance reported.

Rating Key:

- A = Excellent, little to no interaction.
- B = Good, minor effect, slight corrosion or discoloration.
- Q = Questionable, use depends on specific application conditions.
- D = Severe Effect, not recommended.
- NR = Not Recommended / Dangerous Reaction.

Experimental Protocols

For researchers needing to validate the compatibility of a specific material not listed above, the following protocol, based on the ASTM D543 "Standard Practices for Evaluating the Resistance

of Plastics to Chemical Reagents," is recommended.

Objective: To determine the effect of **pentachloroethane** on the physical and mechanical properties of a material.

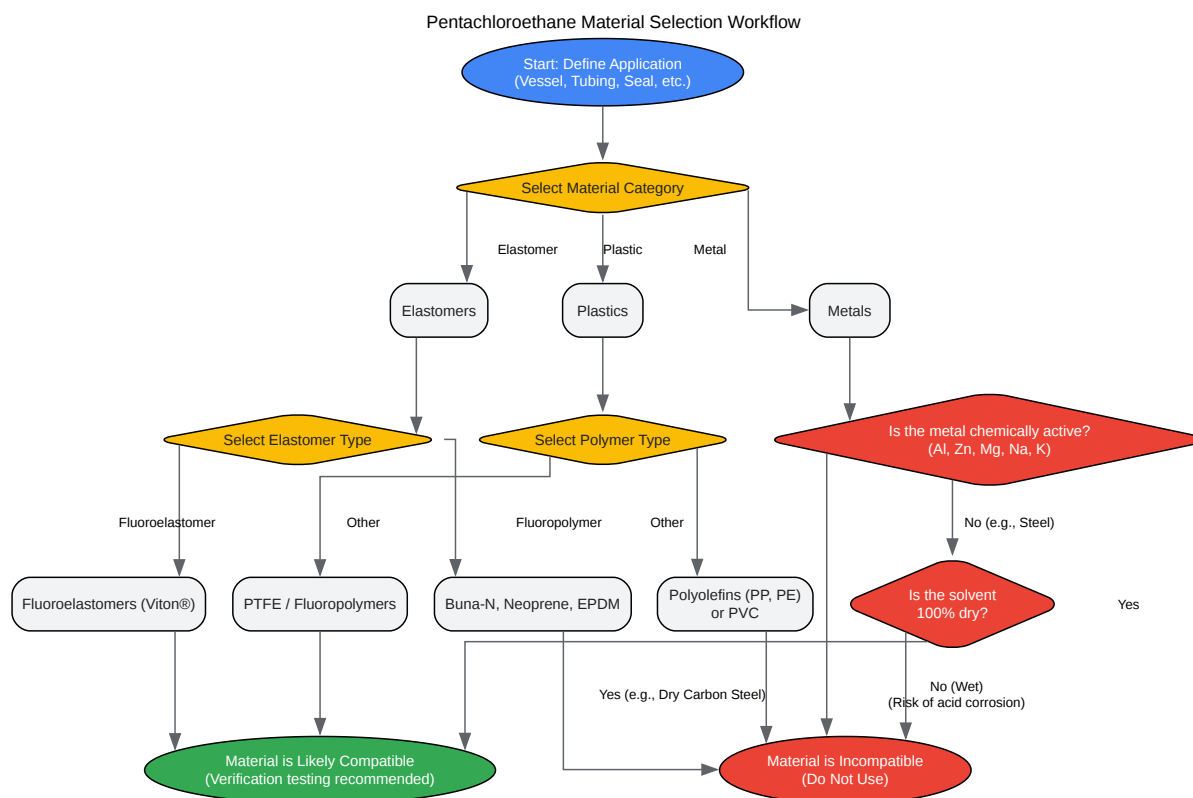
Methodology: Immersion Test (ASTM D543, Practice A)

- Specimen Preparation:
 - Prepare at least five standardized test specimens of the material (e.g., tensile bars, disks).
 - Carefully clean, dry, and measure the initial weight and dimensions (length, width, thickness) of each specimen.
 - Record the initial appearance (color, surface texture).
- Exposure Conditions:
 - Fully immerse the specimens in a sealed container filled with **pentachloroethane**. Ensure specimens do not touch each other.
 - Maintain the container at the intended experimental temperature (e.g., 23°C, 50°C).
 - Set the exposure duration based on the application (e.g., 24 hours, 7 days, 30 days). A 48-hour period is common for initial screening.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Post-Exposure Analysis:
 - After the exposure period, carefully remove the specimens from the **pentachloroethane**, wearing appropriate personal protective equipment (PPE).
 - Clean the specimens as per the standard's guidelines and allow them to dry.
 - Re-measure the weight and dimensions. Calculate the percentage change in weight and dimensions.
 - Visually inspect for any changes in appearance, such as swelling, cracking, crazing, discoloration, or decomposition.

- Mechanical Property Testing:
 - Conduct mechanical tests (e.g., tensile strength and elongation) on the exposed specimens and on a set of unexposed control specimens.
 - Calculate the percentage change in mechanical properties.
- Evaluation:
 - A material is generally considered incompatible if there are significant changes in weight, dimensions, appearance, or a substantial reduction in mechanical properties.

Mandatory Visualization

The following diagram illustrates the logical workflow for selecting a compatible material for use with **pentachloroethane**.



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Caption: A decision tree for selecting materials compatible with **pentachloroethane**.

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